

Pyridine-4-boronic acid chemical properties and structure

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Compound of Interest

Compound Name: *Pyridine-4-boronic acid*

Cat. No.: *B027302*

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Pyridine-4-boronic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical properties, structure, and applications of **pyridine-4-boronic acid**. It is intended to be a valuable resource for researchers, scientists, and professionals involved in drug development and organic synthesis.

Core Chemical Properties

Pyridine-4-boronic acid is a versatile organic compound that serves as a key building block in various chemical transformations, most notably in palladium-catalyzed cross-coupling reactions.^{[1][2][3]} It is a white to off-white or light orange granular powder.^[1] This compound is soluble in water and polar organic solvents.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₆ BNO ₂	[4] [5]
Molecular Weight	122.92 g/mol	[4] [5]
Melting Point	>300 °C	[2] [6]
pKa	7.59 ± 0.10 (Predicted)	[1]
Appearance	White to off-white/light orange crystalline solid/granular powder	[1]
Solubility	Soluble in water and polar organic solvents	[1]
Storage Temperature	0-6°C	[1]

Molecular Structure

The structure of **pyridine-4-boronic acid** features a pyridine ring substituted with a boronic acid group at the 4-position. This unique arrangement imparts its specific reactivity and utility in organic synthesis.

Figure 1: Chemical Structure of **Pyridine-4-boronic Acid**

Experimental Protocols

Synthesis of Pyridine-4-boronic Acid from 4-Bromopyridine

This protocol outlines a common laboratory-scale synthesis of **pyridine-4-boronic acid**.

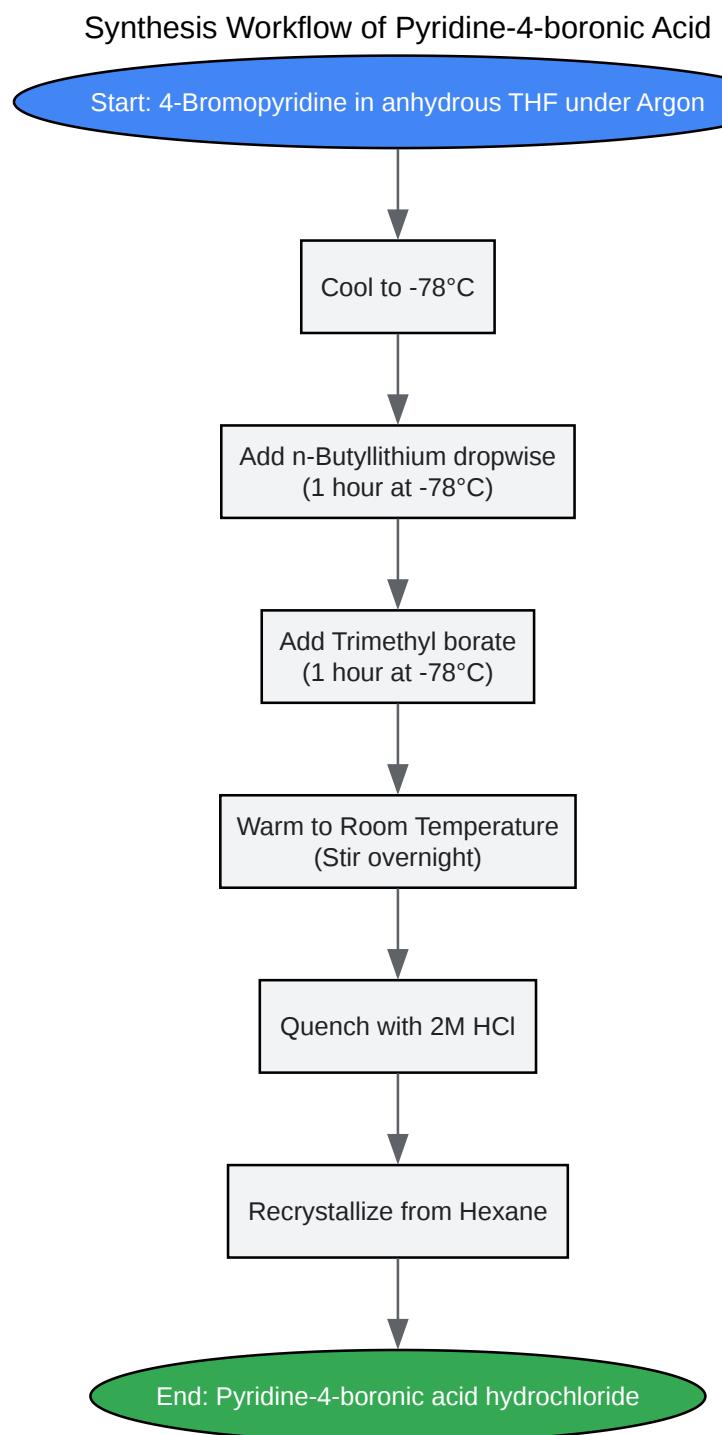
Materials:

- 4-Bromopyridine
- Anhydrous deoxytetrahydrofuran (THF)
- n-Butyllithium (n-BuLi) solution (e.g., 2.2 M in hexanes)

- Trimethyl borate
- 2 M Hydrochloric acid (HCl)
- Hexane
- Argon gas supply
- Schlenk flask (200 mL)
- Low-temperature reactor or bath (capable of maintaining -78 °C)
- Standard glassware for reaction workup and purification

Procedure:[4]

- Reaction Setup: Under an argon atmosphere, place 4-bromopyridine (1.5 g, 10 mmol) into a 200 mL Schlenk flask. Add 40 mL of anhydrous deoxytetrahydrofuran.
- Lithiation: Cool the reaction mixture to -78 °C using a low-temperature bath. Slowly add 5 mL (11 mmol) of n-butyllithium solution dropwise. Maintain the reaction at this temperature for 1 hour.
- Borylation: To the same reaction mixture, add 4 mL of trimethyl borate and continue the reaction at -78 °C for another hour.
- Warming and Quenching: After the second hour, slowly warm the reaction mixture to room temperature and stir overnight. Quench the reaction by adding a 2 mol/L hydrochloric acid solution.
- Purification: Purify the product by recrystallization from hexane to yield **pyridine-4-boronic acid** hydrochloride.



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Figure 2: Synthesis Workflow

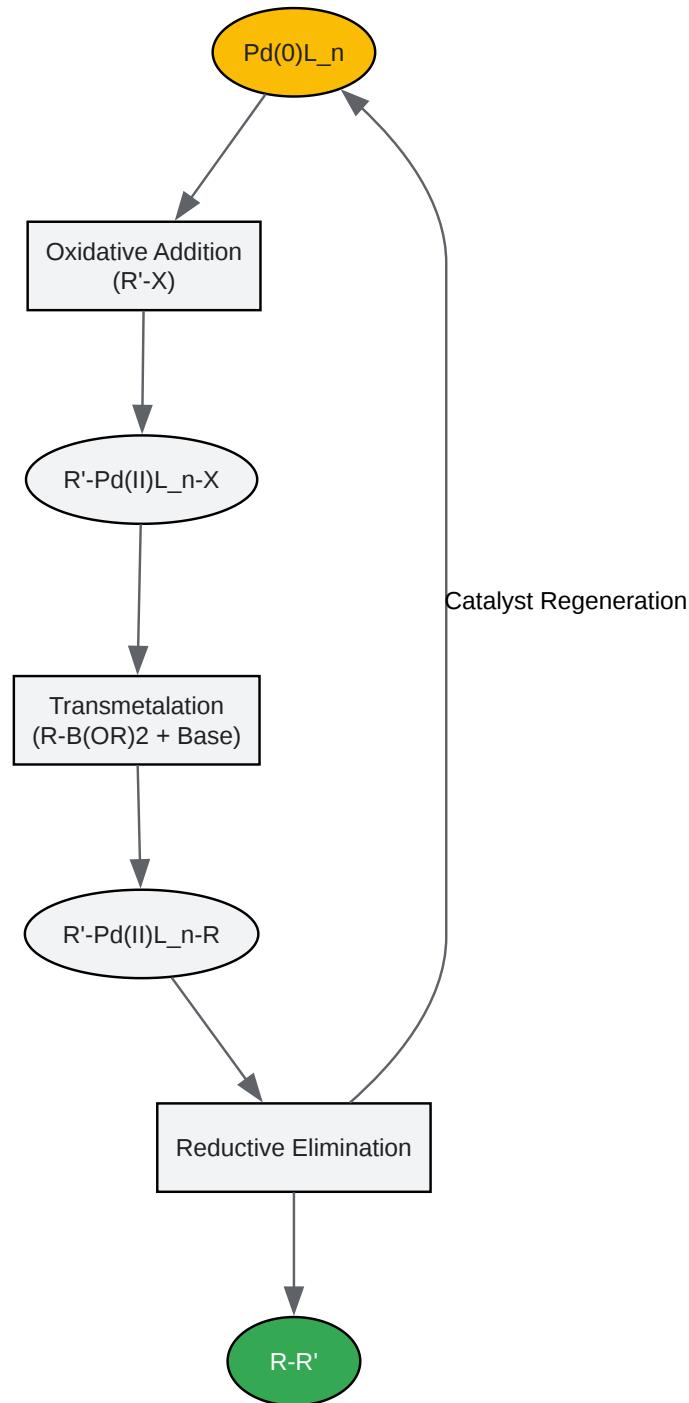
Applications in Organic Synthesis

Pyridine-4-boronic acid is a crucial reagent in organic synthesis, particularly in the formation of carbon-carbon bonds through the Suzuki-Miyaura coupling reaction.^{[1][2][3]} This reaction is widely used in the pharmaceutical and agrochemical industries for the synthesis of complex molecules, including biaryls and various heterocyclic compounds with significant biological activities.^{[1][7]}

The Suzuki-Miyaura Coupling Reaction

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound (like **pyridine-4-boronic acid**) with an organohalide in the presence of a palladium catalyst and a base.

Generalized Suzuki-Miyaura Coupling Catalytic Cycle

[Click to download full resolution via product page](#)**Figure 3:** Suzuki-Miyaura Coupling Cycle

Safety and Handling

Pyridine-4-boronic acid is considered hazardous and should be handled with appropriate safety precautions. It may be harmful if swallowed and can cause skin and eye irritation.[5][8] Inhalation may lead to respiratory irritation.[5][8]

Precautionary Measures:[8][9]

- Wash hands and any exposed skin thoroughly after handling.
- Wear protective gloves, clothing, eye, and face protection.
- Use only in a well-ventilated area.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.

First-Aid Measures:[8][10]

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. Get medical attention if irritation occurs.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- Ingestion: Rinse mouth. Call a poison center or doctor if you feel unwell.

Storage:[1][9]

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store locked up.
- Recommended storage temperature is between 0-6°C.[1]

In case of fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10]

Firefighters should wear self-contained breathing apparatus.[10]

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